

An In-depth Technical Guide on Ethyl 3-isopropyl-1H-pyrazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl-3-isopropyl pyrazole-4-carboxylate*

Cat. No.: *B1344702*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ethyl 3-isopropyl-1H-pyrazole-4-carboxylate, a heterocyclic compound belonging to the pyrazole class. Pyrazole derivatives are of significant interest in medicinal chemistry due to their wide range of pharmacological activities.^{[1][2]} This document details its chemical properties, synthesis, potential biological activities, and mechanisms of action, drawing upon data from related pyrazole compounds.

Nomenclature and Chemical Properties

The IUPAC name for the compound is ethyl 5-(propan-2-yl)-1H-pyrazole-4-carboxylate.^[3] Due to the tautomerism inherent in the pyrazole ring, it is also referred to as ethyl 3-(propan-2-yl)-1H-pyrazole-4-carboxylate.

Table 1: Physicochemical Properties of Ethyl 3-isopropyl-1H-pyrazole-4-carboxylate^{[3][4]}

Property	Value
CAS Number	342026-17-9
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂
Molecular Weight	182.22 g/mol
Density	1.101 g/cm ³
Boiling Point	321.6°C at 760 mmHg
Flash Point	148.3°C
Refractive Index	1.508
logP	1.70980

Synthesis

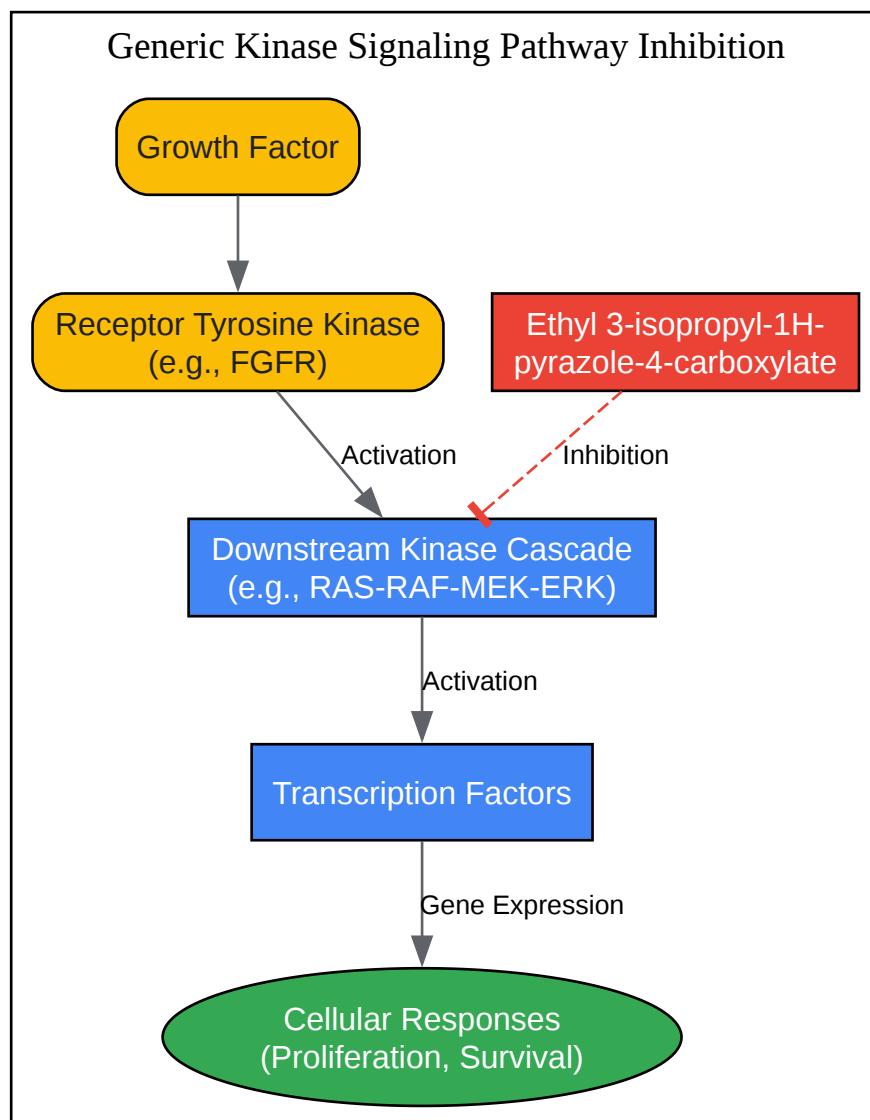
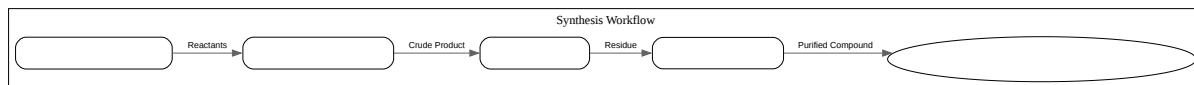
While a specific protocol for ethyl 3-isopropyl-1H-pyrazole-4-carboxylate is not readily available in the cited literature, a general and widely used method for synthesizing pyrazole-4-carboxylates is the reaction of a 1,3-dicarbonyl compound or its equivalent with hydrazine.^{[5][6]}

Experimental Protocol: General Synthesis of Ethyl 1H-pyrazole-4-carboxylates^[6]

- Reaction Setup: A solution of an appropriate β -ketoester or a related 1,3-dicarbonyl derivative (1 equivalent) is prepared in a suitable solvent, such as ethanol.
- Hydrazine Addition: The solution is cooled in an ice bath, and hydrazine hydrate (1 to 1.1 equivalents) is added dropwise while maintaining the low temperature.
- Reaction Progression: The reaction mixture is then stirred at room temperature for several hours (e.g., 17 hours) to allow the cyclization to complete. The progress can be monitored using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, the solvent is removed under reduced pressure.
- Purification: The resulting residue is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of dichloromethane and ethyl acetate) to yield

the pure ethyl 1H-pyrazole-4-carboxylate.

To synthesize the title compound, the starting material would be an ethyl ester of 2-formyl-3-isopropyl-3-oxopropanoic acid or a similar precursor.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jocpr.com [jocpr.com]
- 2. Pyrazole: an emerging privileged scaffold in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. kemix.com.au [kemix.com.au]
- 5. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Ethyl pyrazole-4-carboxylate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Ethyl 3-isopropyl-1H-pyrazole-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1344702#ethyl-3-isopropyl-pyrazole-4-carboxylate-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com